

Best practices for long-term storage of GSK1790627

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Compound of Interest		
Compound Name:	GSK1790627	
Cat. No.:	B8822579	Get Quote

Technical Support Center: GSK1790627

Disclaimer: Specific long-term storage data and handling instructions for **GSK1790627** are not publicly available. The following best practices are based on general recommendations for the storage and handling of similar compounds, particularly Rho-kinase (ROCK) inhibitors. Researchers should always consult the manufacturer's product-specific information sheet for the most accurate guidance.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of GSK1790627 for the long term?

For long-term stability, the solid form of **GSK1790627**, like many other ROCK inhibitors, should be stored at -20°C.[1] When stored under these conditions and protected from light, the compound is expected to be stable for up to two to three years.[1][2] Always check the manufacturer's certificate of analysis for any lot-specific storage recommendations.

Q2: What is the recommended way to prepare a stock solution of **GSK1790627**?

It is recommended to prepare a concentrated stock solution in a suitable solvent, such as dimethyl sulfoxide (DMSO). For in vitro experiments, DMSO is a common choice.[2] To prepare the stock solution, carefully weigh the desired amount of the compound and dissolve it in the appropriate volume of solvent. Gentle vortexing or ultrasonication may be required to fully dissolve the compound.[2]



Q3: How should I store the stock solution of **GSK1790627**?

Stock solutions should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[2] These aliquots should be stored at -20°C or -80°C.[2][3] When stored at -20°C, a stock solution may be stable for up to one year if protected from light.[1] For storage at -80°C, the stability may extend to six months.[3]

Q4: Is **GSK1790627** sensitive to light?

Yes, as a general precaution for many small molecule inhibitors, it is recommended to protect both the solid compound and its solutions from light to prevent potential degradation.[1]

Troubleshooting Guide

Q1: I am having trouble dissolving the **GSK1790627** powder. What can I do?

If you are experiencing solubility issues, consider the following troubleshooting steps:

- Ensure the correct solvent is being used. DMSO is a common solvent for many inhibitors.[2]
- Gently warm the solution. Heating the solution to no higher than 50°C may aid in dissolution.
- Use physical methods to assist dissolution. Gentle vortexing or sonication can help break up any clumps and facilitate dissolving.[2]
- Check for solvent contamination. DMSO is hygroscopic and can absorb moisture, which may affect solubility.[2] Use fresh, anhydrous DMSO for preparing your stock solution.

Q2: My experiments are showing inconsistent results. Could my stored **GSK1790627** have degraded?

Inconsistent results could be due to compound degradation. To assess the activity of your inhibitor, you can:

- Perform a positive control experiment. Use a fresh vial of the inhibitor or a different known active compound to compare results.
- Run a dose-response curve. A shift in the IC50 value could indicate a loss of potency.



 Check for visible signs of degradation. Look for any change in color or the presence of precipitates in your stock solution. If precipitation is observed, try to redissolve it. If it persists, the solution may need to be discarded.[2]

Q3: I accidentally left my stock solution at room temperature for a few hours. Is it still usable?

While short-term exposure to room temperature may not significantly impact the compound, it is not ideal. The stability of the compound at room temperature is not typically characterized. For critical experiments, it is recommended to use a freshly thawed aliquot that has been properly stored to ensure maximal activity and reproducibility.

Data Summary

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid (Powder)	-20°C	Up to 3 years[2]	Protect from light[1]
Stock Solution (in DMSO)	-20°C	Up to 1 year[1]	Aliquot to avoid freeze-thaw cycles; Protect from light[2]
Stock Solution (in DMSO)	-80°C	Up to 6 months[3]	Aliquot to avoid freeze-thaw cycles; Protect from light[2][3]

Experimental Protocols Protocol: Preparation of GSK1790627 Stock and Working Solutions

Materials:

- GSK1790627 (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes



Calibrated micropipettes and sterile tips

Procedure for a 10 mM Stock Solution:

- Weigh the Compound: Carefully weigh out 1 mg of GSK1790627 powder.
- Calculate Solvent Volume: Based on the molecular weight of GSK1790627 (hypothetically assume 500 g/mol for this example), calculate the volume of DMSO needed for a 10 mM stock solution.
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - \circ Volume (L) = 0.001 g / (0.010 mol/L * 500 g/mol) = 0.0002 L = 200 μ L
- Dissolve the Compound: Add 200 μL of anhydrous DMSO to the vial containing the **GSK1790627** powder.
- Ensure Complete Dissolution: Gently vortex or sonicate the solution until the powder is completely dissolved. Visually inspect for any remaining solid particles.
- Aliquot for Storage: Dispense the stock solution into single-use aliquots (e.g., 10 μ L) in sterile microcentrifuge tubes.
- Store Properly: Store the aliquots at -20°C or -80°C, protected from light.

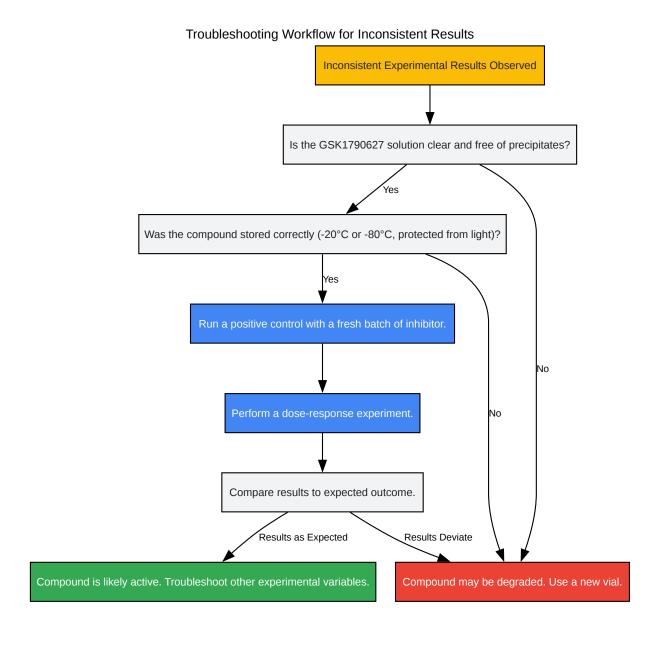
Procedure for a 10 μM Working Solution:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM stock solution.
- Dilute to Working Concentration: Prepare the working solution by diluting the stock solution in your cell culture medium or experimental buffer. For a 10 μM working solution from a 10 mM stock, a 1:1000 dilution is required.
 - Example: Add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium.
- Mix Thoroughly: Gently mix the working solution by pipetting up and down.



• Use Immediately: Use the freshly prepared working solution for your experiment. Do not store diluted working solutions for long periods.

Visualizations



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Caption: Troubleshooting workflow for inconsistent experimental results.

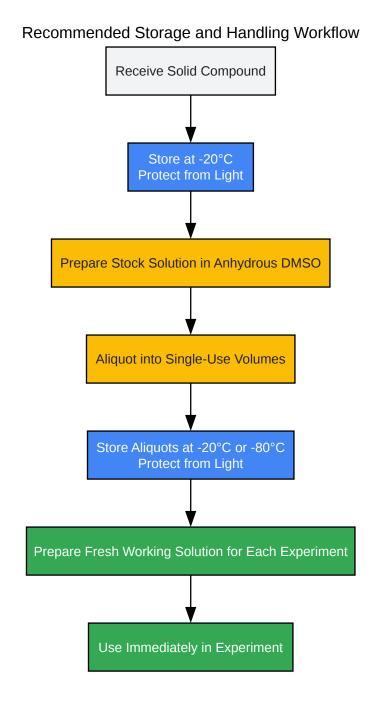
Receptor Rock Cytoskeletal Reorganization

Hypothetical ROCK Signaling Pathway

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Caption: Simplified hypothetical ROCK signaling pathway.





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Caption: Workflow for proper storage and handling of **GSK1790627**.

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